

Dihexyl Adipate (CAS No. 110-33-8): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Dihexyl adipate*

Cat. No.: *B092136*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **Dihexyl Adipate** (CAS No. 110-33-8), a versatile diester of adipic acid and hexanol. This document compiles essential information on its chemical and physical properties, spectroscopic data, synthesis protocols, and toxicological profile to support its application in research and development.

Chemical Identification and Properties

Dihexyl adipate is a colorless to pale yellow, oily liquid. It is primarily utilized as a plasticizer, emollient, and solvent in various industrial and commercial applications, including cosmetics, plastics, and lubricants.^[1] Its low volatility and good thermal stability make it a suitable component in formulations requiring durability and flexibility.^[1]

Table 1: Physicochemical Properties of **Dihexyl Adipate**

Property	Value	Reference
CAS Number	110-33-8	[1][2]
Molecular Formula	C18H34O4	[3][4]
Molecular Weight	314.46 g/mol	[4]
Appearance	Colorless to pale yellow liquid	[1][5]
Boiling Point	351.3 °C at 760 mmHg; 175 - 181 °C at 1 torr	[3][4]
Melting Point	-17.5 °C	[3]
Density	0.935 - 0.945 g/cm ³ at 20 °C	[3][4][5]
Refractive Index	1.447 at 20 °C	[5]
Water Solubility	0.04224 mg/L at 25 °C (estimated)	[5]
Flash Point	157.5 °C	[4]
Vapor Pressure	4.14E-05 mmHg at 25°C	[4]

Synonyms: Adipic acid dihexyl ester, Di-n-hexyl adipate, Hexanedioic acid dihexyl ester, Plastomoll DHA.[1][6]

Spectroscopic Data

Infrared (IR) Spectrum: The IR spectrum of **dihexyl adipate** is available through the NIST Chemistry WebBook. Key absorptions are expected for C=O stretching of the ester functional group and C-H stretching of the alkyl chains.

Mass Spectrum: The mass spectrum (electron ionization) of **dihexyl adipate** is also available in the NIST Chemistry WebBook, providing fragmentation patterns useful for its identification.

Synthesis of Dihexyl Adipate

Dihexyl adipate is commercially synthesized via the esterification of adipic acid with n-hexanol.[1][2]

Experimental Protocol: Dehydrating Esterification

A detailed experimental protocol for the synthesis of **dihexyl adipate** is described below, adapted from a patented method.[\[7\]](#)

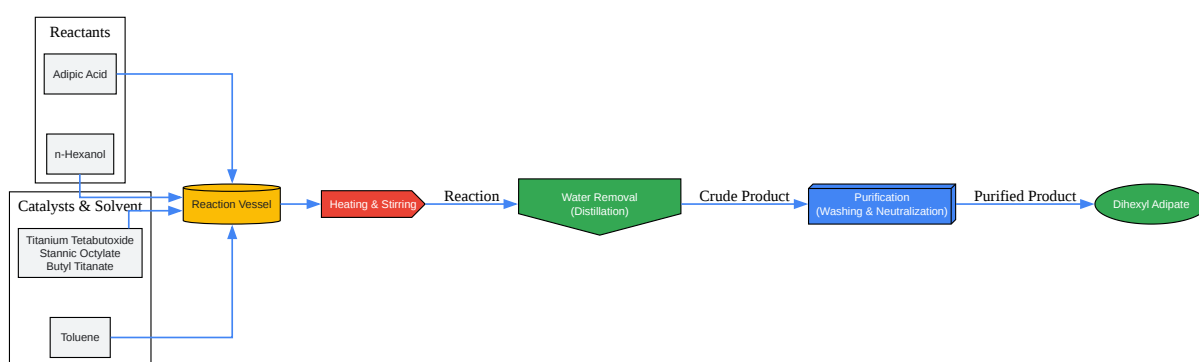
Materials:

- Adipic acid (2.1 mol, 306.6 g)
- 1,3-Butanediol (0.7 mol, 63 g) - Note: This is part of a more complex ester mixture synthesis described in the source, for pure **dihexyl adipate**, this would be omitted and the hexanol amount adjusted. For the purpose of this guide, we will focus on the direct esterification of adipic acid and n-hexanol.
- n-Hexanol (2.1 mol, 214.2 g initially)
- Titanium tetrabutoxide (0.8 g)
- Stannic octylate (0.2 g)
- Toluene (80 g)
- Butyl titanate (0.5 g)

Procedure:

- To a reaction vessel equipped with a stirrer, thermometer, and a distillation setup for water removal, add adipic acid, n-hexanol, titanium tetrabutoxide, stannic octylate, and toluene.[\[7\]](#)
- Heat the mixture to initiate the dehydrating esterification reaction.[\[7\]](#)
- Continuously remove the water formed during the reaction by distillation.[\[7\]](#)
- Once a significant amount of water has been distilled, add an additional amount of n-hexanol (143 g).[\[7\]](#)
- Monitor the reaction progress by measuring the acid value of the mixture.

- When the acid value reaches a low level (e.g., 0.28), add butyl titanate and increase the reaction temperature to 180°C to drive the reaction to completion through an ester-interchange reaction.[7]
- During this phase, unreacted n-hexanol can be recovered by distillation.[7]
- After the reaction is complete, the crude product is purified. This involves removing the catalyst, washing with an alkali solution (e.g., sodium carbonate solution) followed by water washes until neutral.[7]
- The final product is obtained by distillation under reduced pressure.[7]



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Synthesis Workflow for **Dihexyl Adipate**

Toxicological Profile

Dihexyl adipate is generally considered to have low toxicity.[1]

Table 2: Acute Toxicity Data for **Dihexyl Adipate**

Test	Species	Route	Value	Reference
LD50	Rat	Oral	> 5,000 mg/kg	[8]
LD50	Mouse	Oral	19,600 mg/kg	[6]
LC50	Rat	Inhalation	> 5.7 mg/L (4 h)	[8]

Skin and Eye Irritation: Based on available data, **dihexyl adipate** is not classified as a skin or eye irritant.[8][9] One safety data sheet indicates it may cause skin and eye irritation, but the official GHS classification does not support this.[4][10] As a general precaution, direct contact with skin and eyes should be avoided.[3]

Sensitization: **Dihexyl adipate** is not considered to be a skin sensitizer.[8]

Carcinogenicity and Genotoxicity: The substance is not expected to have carcinogenic potential as it has been shown to be not genotoxic.[8]

Environmental Fate: **Dihexyl adipate** is considered to be readily biodegradable.[8]

Safety and Handling

Standard laboratory safety precautions should be observed when handling **dihexyl adipate**.

Personal Protective Equipment (PPE):

- **Eye/Face Protection:** Safety glasses or goggles are recommended.
- **Skin Protection:** Wear protective gloves and a lab coat.
- **Respiratory Protection:** Not typically required under normal conditions of use with adequate ventilation.

First Aid Measures:

- After Inhalation: Move to fresh air.
- After Skin Contact: Wash off with soap and plenty of water.
- After Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek medical advice.
[3]

Storage: Keep the container tightly closed in a dry and well-ventilated place.[3]

Conclusion

Dihexyl adipate (CAS No. 110-33-8) is a well-characterized compound with a range of applications, particularly as a plasticizer and cosmetic ingredient. Its low toxicity profile and ready biodegradability make it a favorable choice in many formulations. This guide provides key technical data and protocols to assist researchers and professionals in their work with this compound.

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